

Personal protective equipment for handling Boc-NH-PEG5-CH₂CH₂COOH

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Compound of Interest

Compound Name: Boc-NH-PEG5-CH₂CH₂COOH

Cat. No.: B611216

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Essential Safety and Handling Guide for Boc-NH-PEG5-CH₂CH₂COOH

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, handling, and disposal information for **Boc-NH-PEG5-CH₂CH₂COOH** (CAS No. 1347750-78-0), a heterobifunctional PEG linker commonly used in the synthesis of PROTACs and for PEGylation of molecules. Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of your research.

I. Immediate Safety and Personal Protective Equipment (PPE)

While **Boc-NH-PEG5-CH₂CH₂COOH** is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008, its chemical, physical, and toxicological properties have not been fully investigated[1]. Therefore, caution is advised, and the following personal protective equipment should be worn at all times when handling the compound.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles	To protect eyes from potential splashes or contact with the compound[1].
Hand Protection	Common chemical-resistant gloves (e.g., nitrile)	To prevent skin contact[1].
Body Protection	Laboratory coat	To protect clothing and skin from accidental spills.
Respiratory Protection	Not generally required under normal use with adequate ventilation. Use a NIOSH-approved respirator if handling large quantities or if dust/aerosol generation is likely.	To avoid inhalation of any vapors or fine particles[1].

II. Operational Plan: From Receipt to Use

A systematic approach to handling **Boc-NH-PEG5-CH₂CH₂COOH** is essential for safety and to preserve the quality of the compound.

Step 1: Receiving and Inspection

- Upon receipt, promptly unpack and inspect the container for any damage or leaks.
- Verify that the product name, CAS number, and quantity match your order.
- Ensure the container is properly sealed.

Step 2: Storage

- Store the compound in a tightly sealed container.
- For long-term storage, a temperature of -20°C is recommended[2].

- Some suppliers suggest storage at 4°C[3]. Always refer to the supplier's specific instructions.
- Avoid frequent exposure to high temperatures[1].

Step 3: Handling and Preparation of Solutions

- Handle the compound in a well-ventilated area, preferably in a fume hood.
- **Boc-NH-PEG5-CH₂CH₂COOH** can be a solid or a viscous liquid[4]. If it is a solid, avoid generating dust.
- For creating stock solutions, dissolve the reagent in an appropriate solvent such as dimethylsulfoxide (DMSO) or dimethylformamide (DMF)[5][6].
- When not in use, store stock solutions at -20°C or -80°C, depending on the solvent and desired storage duration[2][6].

III. Disposal Plan

Proper disposal of chemical waste is critical to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Segregation

- Segregate waste containing **Boc-NH-PEG5-CH₂CH₂COOH** from other laboratory waste.
- Use a dedicated, clearly labeled chemical waste container.

Step 2: Spill Management

- In case of a spill, ensure the area is well-ventilated[1].
- Absorb the spill with an inert material such as vermiculite, dry sand, or earth[1].
- Place the absorbed material into a designated chemical waste container[1].
- Do not flush the spilled material down the sewer[1].

Step 3: Final Disposal

- Dispose of the chemical waste in accordance with local, state, and federal environmental regulations.
- Contact your institution's environmental health and safety (EHS) department for specific disposal procedures.

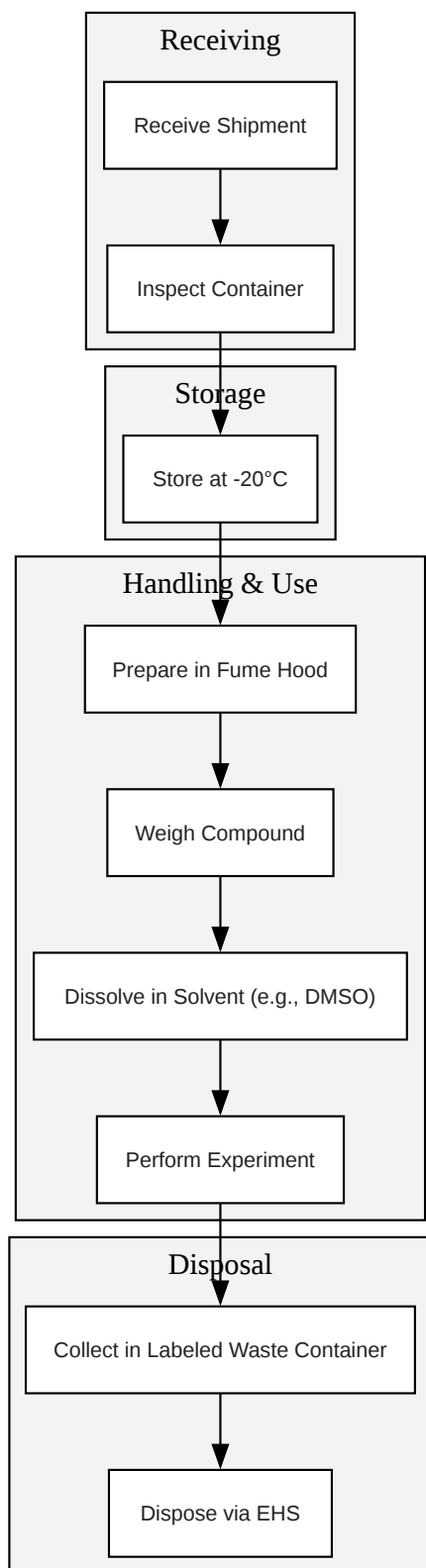
IV. Chemical and Physical Properties

The following table summarizes key quantitative data for **Boc-NH-PEG5-CH₂CH₂COOH**.

Property	Value
CAS Number	1347750-78-0[3][7][8]
Molecular Formula	C ₁₈ H ₃₅ NO ₉ [3][7]
Molecular Weight	409.47 g/mol [3][7]
Purity	≥97%[2][3]
Appearance	May be a colorless viscous liquid or solid[4].
Storage Temperature	-20°C (long term)[2], 4°C[3]

V. Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Boc-NH-PEG5-CH₂CH₂COOH** in a laboratory setting.



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